

4-Amino-3-iodobenzoic acid molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-3-iodobenzoic acid

Cat. No.: B1265520

[Get Quote](#)

An In-depth Technical Guide to **4-Amino-3-iodobenzoic Acid**

Abstract

This technical guide provides a comprehensive overview of **4-Amino-3-iodobenzoic acid**, a pivotal intermediate in organic synthesis with significant applications in the pharmaceutical and chemical industries. This document elucidates its chemical and physical properties, provides a detailed experimental protocol for its synthesis, discusses its applications in research and drug development, and outlines essential safety and handling procedures. The guide is intended for researchers, scientists, and professionals in drug development, offering a consolidated resource of technical data and methodologies.

Chemical and Physical Properties

4-Amino-3-iodobenzoic acid is a substituted aromatic compound characterized by an amino group, an iodine atom, and a carboxylic acid group attached to a benzene ring.^[1] These functional groups impart specific reactivity and physical characteristics to the molecule, making it a versatile building block in organic chemistry.^{[1][2]} Its properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	4-amino-3-iodobenzoic acid	[3]
CAS Number	2122-63-6	[3][4]
Molecular Formula	C ₇ H ₆ INO ₂	[3][4]
Molecular Weight	263.03 g/mol	[1][3][4][5][6][7]
Appearance	Light brown to yellowish crystalline powder	[1]
Melting Point	206.0 to 210.0 °C / 288 °C	[1][8]
Boiling Point	390.7 ± 37.0 °C (Predicted)	[8]
Density	2.082 - 2.129 g/cm ³ (Predicted)	[1][8]
Solubility	Soluble in water (50 g/L at 25°C). Moderately soluble in polar organic solvents like alcohols and ether.	[1][8][9]
InChI Key	FPLDDZRJTQXFCB-UHFFFAOYSA-N	[3][10]

Synthesis of 4-Amino-3-iodobenzoic Acid

A common and efficient method for the synthesis of **4-Amino-3-iodobenzoic acid** involves a two-step process starting from p-aminobenzoic acid ethyl ester.[4][8] This procedure is advantageous due to the use of inexpensive and readily available starting materials.[4]

Experimental Protocol

Step 1: Synthesis of **4-Amino-3-iodobenzoic acid** ethyl ester

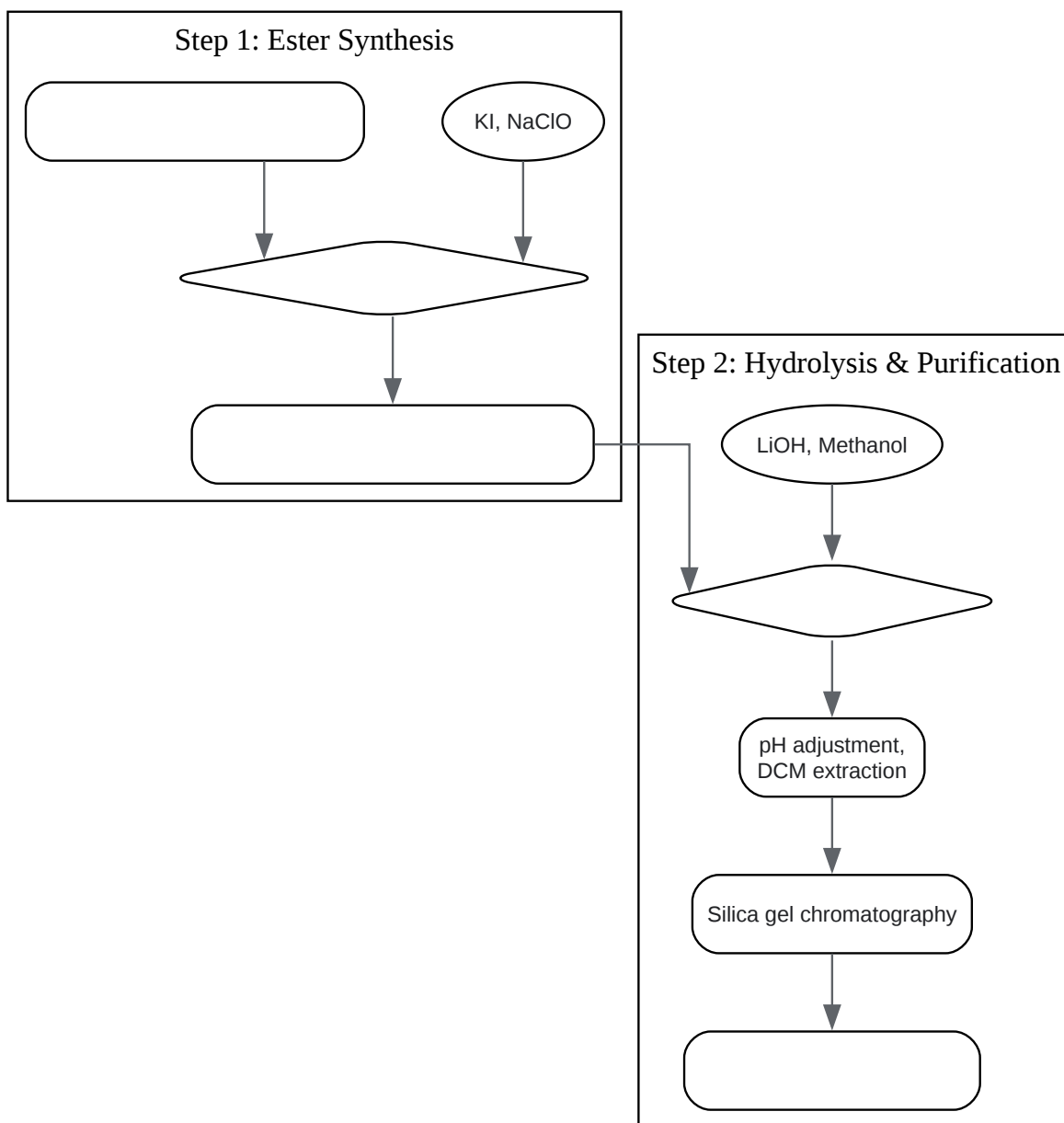
- Reactants:
 - p-Aminobenzoic acid ethyl ester (0.01 mol)
 - Potassium iodide (0.01 mol)

- Sodium hypochlorite (oxidant, 0.02 mol)
- Solvent: Water (5 mL) and anhydrous ethanol (15 mL)
- Procedure:
 - In a suitable reaction flask, combine p-aminobenzoic acid ethyl ester, potassium iodide, water, and anhydrous ethanol.
 - Maintain the reaction temperature at 30°C.
 - Add sodium hypochlorite to the mixture.
 - Allow the reaction to proceed for 2 hours under heating.
 - The yield of **4-Amino-3-iodobenzoic acid** ethyl ester under these conditions can reach up to 90.2%.^[4]

Step 2: Hydrolysis to **4-Amino-3-iodobenzoic acid**

- Reactants:
 - **4-Amino-3-iodobenzoic acid** ethyl ester (from Step 1)
 - Lithium hydroxide solution
 - Methanol
 - Dilute hydrochloric acid
 - Dichloromethane
- Procedure:
 - To the reaction flask containing **4-Amino-3-iodobenzoic acid** ethyl ester, add lithium hydroxide solution and methanol.
 - Stir the mixture at 30°C for 6 hours.^{[4][8]}

- Remove the solvent under vacuum.
- Adjust the pH of the residue to 3-5 with dilute hydrochloric acid.
- Extract the product with dichloromethane (2 x 50 mL).[\[4\]](#)[\[8\]](#)
- Combine the organic extracts, concentrate the solution, and purify the crude product by silica gel column chromatography using a dichloromethane:methanol (15:1) eluent system to obtain pure **4-Amino-3-iodobenzoic acid**.[\[4\]](#)[\[8\]](#)



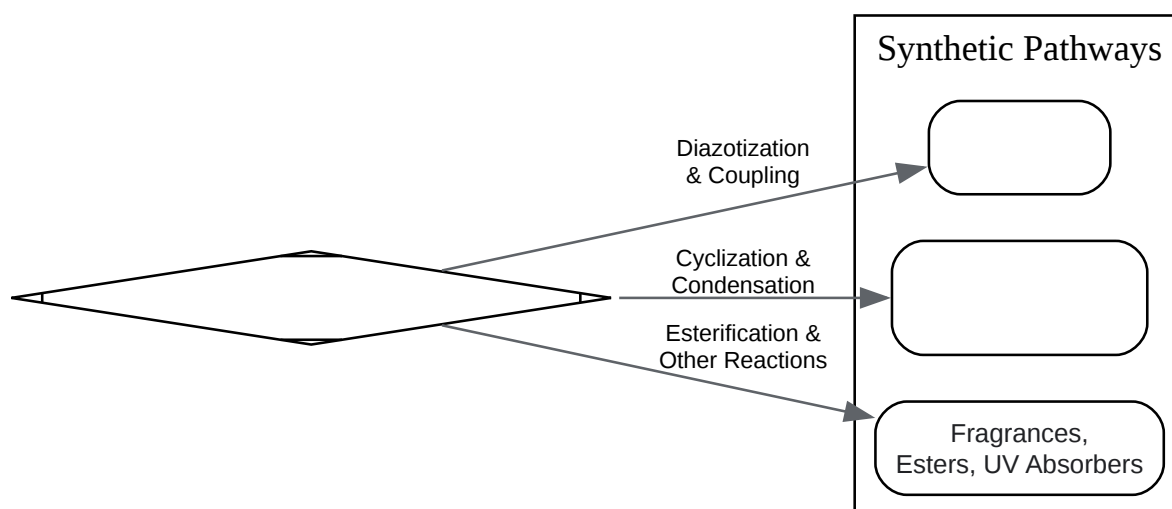
[Click to download full resolution via product page](#)

Synthesis workflow for **4-Amino-3-iodobenzoic acid**.

Applications in Research and Drug Development

4-Amino-3-iodobenzoic acid is a valuable intermediate in the synthesis of a variety of organic molecules.[4][8] Its structural features, particularly the presence of amino, iodo, and carboxylic acid groups, allow for diverse chemical transformations.

- **Intermediate for Dyes and Pigments:** It serves as a key precursor for the synthesis of active dyes and azo dyes.[4][8]
- **Pharmaceutical Synthesis:** This compound is a crucial building block in the development of therapeutic agents. It is used in the synthesis of thiazolinones and benzimidazolone derivatives, which are scaffolds of interest in medicinal chemistry.[4][8] The related compound, 4-iodobenzoic acid, is known to participate in coupling reactions like Suzuki and Heck couplings, which are fundamental in constructing complex drug molecules, particularly for anti-inflammatory and anti-cancer agents.[2]
- **Other Industrial Applications:** It is also utilized as an intermediate in the production of fragrances, various esters, and UV absorbers.[4][8]



[Click to download full resolution via product page](#)

Role as a versatile building block in chemical synthesis.

Safety and Handling

4-Amino-3-iodobenzoic acid is associated with several hazards and requires careful handling to ensure laboratory safety.

- Hazard Identification:
 - Causes skin irritation (H315).[3][10][11]
 - Causes serious eye irritation (H319).[3][10][11]
 - May cause respiratory irritation (H335).[3][10][11]
- Precautionary Measures:
 - Handling: Use in a well-ventilated area.[12] Wear suitable protective clothing, gloves, and eye/face protection.[12][13][14] Avoid formation of dust and aerosols.[12][14]
 - Storage: Keep in a dark place, under an inert atmosphere, at room temperature.[10] Store in a well-ventilated place and keep the container tightly closed.[13][14]
 - First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[11][13]
 - Skin Contact: Wash off with soap and plenty of water.[11][13]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[11][13]
 - Ingestion: Rinse mouth with water. Do not induce vomiting.[11]

Conclusion

4-Amino-3-iodobenzoic acid is a compound of significant interest due to its versatile chemical nature and its role as a key intermediate in various industrial applications. A thorough understanding of its properties, synthesis, and safe handling is crucial for its effective utilization in research and development. This guide provides a foundational resource for scientists and professionals working with this important chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. nbinno.com [nbinno.com]
- 3. 4-Amino-3-iodobenzoic Acid | C₇H₆INO₂ | CID 16461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Page loading... [guidechem.com]
- 5. 4-Amino-3-iodobenzoic acid , 98% , 2122-63-6 - CookeChem [cookechem.com]
- 6. 4-Amino-3-Iodobenzoic AcidCAS #: 2122-63-6 [eforu-chemical.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. chembk.com [chembk.com]
- 9. 4-AMINO-3-IODOBENZOIC ACID | 2122-63-6 [chemicalbook.com]
- 10. 4-Amino-3-iodobenzoic acid | 2122-63-6 [sigmaaldrich.com]
- 11. chemicalbook.com [chemicalbook.com]
- 12. echemi.com [echemi.com]
- 13. fishersci.com [fishersci.com]
- 14. durhamtech.edu [durhamtech.edu]
- To cite this document: BenchChem. [4-Amino-3-iodobenzoic acid molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265520#4-amino-3-iodobenzoic-acid-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com